An In-depth Technical Guide to 2-Methoxy-6-methylpyrazine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-6-methylpyrazine*
CAS No.:	*2882-21-5*
Cat. No.:	*B1584883*

Get Quote

For Distribution To: Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling the Potential of a Key Heterocycle

2-Methoxy-6-methylpyrazine (CAS No. 2882-21-5) is a fascinating heterocyclic compound that, while prominent in the realm of flavor and fragrance chemistry, holds understated potential in broader chemical synthesis and drug discovery landscapes.[1] Characterized by a pyrazine ring substituted with a methoxy and a methyl group, this molecule's unique electronic and steric properties make it a subject of significant interest.[1] Its distinctive nutty, roasted, and earthy aroma has cemented its role in the food industry.[1][2] However, the pyrazine core is a well-established pharmacophore found in numerous biologically active compounds, suggesting that derivatives of **2-methoxy-6-methylpyrazine** could be valuable scaffolds in medicinal chemistry.[3][4][5]

This technical guide aims to provide a comprehensive overview of **2-Methoxy-6-methylpyrazine**, moving beyond its organoleptic properties to explore its synthesis, chemical behavior, and potential applications for a scientific audience. We will delve into the causality

© 2026 BenchChem. All rights reserved.

behind synthetic strategies, the interpretation of its spectral data, and the logic of its reactivity, providing a robust foundation for its use in research and development.

Molecular Characteristics and Physicochemical Properties

Understanding the fundamental properties of **2-Methoxy-6-methylpyrazine** is crucial for its effective application in any experimental setting. The molecule consists of a 1,4-diazine (pyrazine) ring, which is an aromatic, electron-deficient heterocycle. This electron deficiency is a key determinant of its reactivity. The substituents, a methoxy group (-OCH_3) and a methyl group (-CH_3), further modulate the electronic landscape of the ring.

Property	Value	Source(s)
CAS Number	2882-21-5	[6]
Molecular Formula	$C_6H_8N_2O$	[6]
Molecular Weight	124.14 g/mol	[6]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Roasted hazelnut, almond, peanut	[2][7]
Boiling Point	170-171 °C at 760 mmHg	[6]
LogP	1.29	[6]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

Synthesis and Mechanistic Considerations

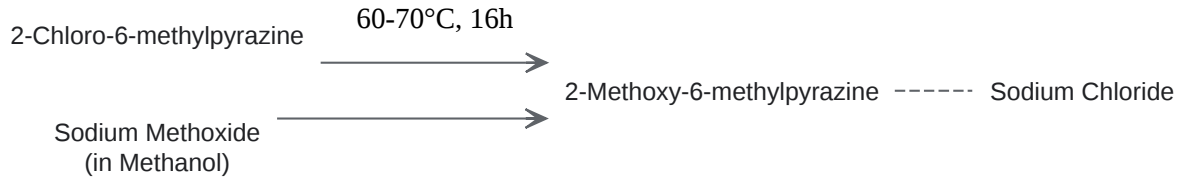
The most direct and high-yielding synthesis of **2-Methoxy-6-methylpyrazine** involves the nucleophilic aromatic substitution (SNAr) of a corresponding chloropyrazine.[8] This approach is favored due to the high reactivity of halopyrazines towards nucleophiles, a direct consequence of the electron-withdrawing nature of the two nitrogen atoms in the pyrazine ring.

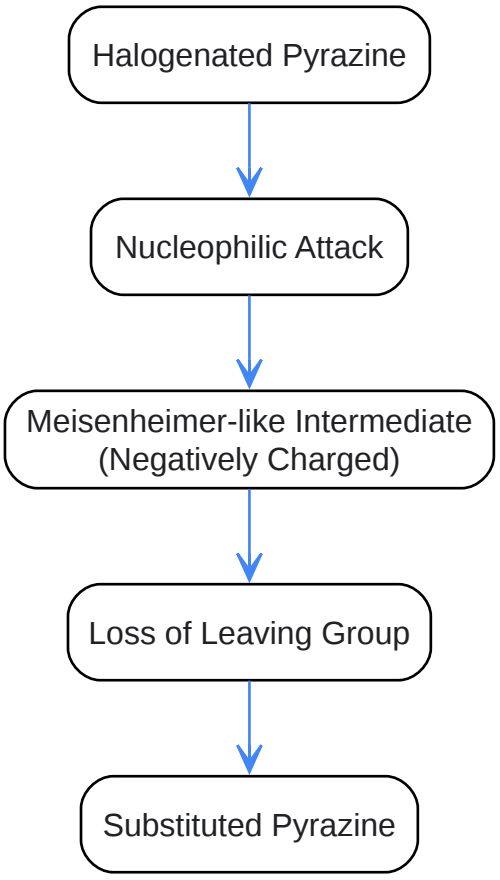
© 2026 BenchChem. All rights reserved.

Experimental Protocol: Synthesis from 2-Chloro-6-methylpyrazine

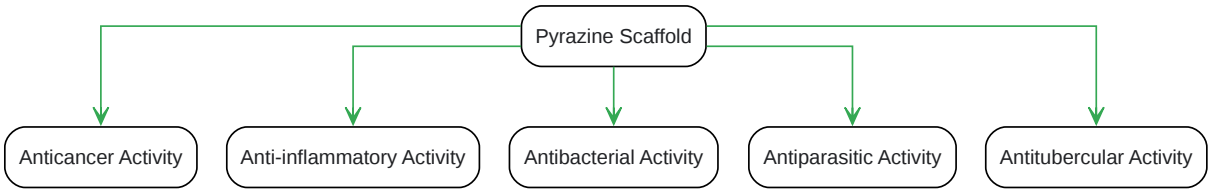
This protocol is based on a well-established method for the synthesis of alkoxypyrazines.

Reaction Scheme:





© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Synthesis and antimicrobial activity of new 2-piperazin-1-yl-N-1,3-thiazol-2-ylacetamides of cyclopenta[c]pyridines and pyrano[3,4-c]pyridines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. methoxymethyl pyrazine, 63450-30-6 [thegoodscentscompany.com]
- 3. Nucleophilic aromatic substitution reactions of chloroazines with bisulfide (HS-) and polysulfides (Sn2-) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. m.youtube.com [m.youtube.com]
- 5. researchgate.net [researchgate.net]
- 6. 2-Methoxy-6-methylpyrazine | C6H8N2O | CID 520395 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 2-methoxy-6-methyl pyrazine, 2882-21-5 [thegoodscentscompany.com]
- 8. Synthesis of Novel Pyrazinamide Derivatives Based on 3-Chloropyrazine-2-carboxamide and Their Antimicrobial Evaluation - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxy-6-methylpyrazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584883/docs#an-in-depth-technical-guide-to-2-methoxy-6-methylpyrazine]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.